Application Notes and Protocols for the Identification of Lechatelierite using Raman Spectroscopy

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*LECHATELIERITE*
CAS No.:	*14832-85-0*
Cat. No.:	*B1173516*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of Raman spectroscopy for the identification and characterization of **lechatelierite**, a naturally occurring amorphous silica glass. **Lechatelierite** is formed under conditions of extreme temperature and pressure, such as those generated by lightning strikes (fulgurites) and meteorite impacts. Its amorphous nature distinguishes it from crystalline silica polymorphs, and Raman spectroscopy offers a rapid, non-destructive method for its identification.

Introduction to **Lechatelierite** and its Raman Signature

Lechatelierite is a mineraloid, meaning it lacks a long-range ordered crystal structure. This amorphous structure is the key to its identification via Raman spectroscopy. While crystalline materials exhibit sharp, well-defined Raman peaks corresponding to specific vibrational modes of their crystal lattice, amorphous materials like **lechatelierite** produce broad Raman bands.

© 2026 BenchChem. All rights reserved.

This is due to the wide distribution of bond angles and bond lengths within the disordered silica network.

The most characteristic feature in the Raman spectrum of **lechatelierite** is a broad, prominent band that sees a sharp decline around 500 cm^{-1}. This contrasts significantly with the sharp and intense peaks observed for crystalline silica polymorphs such as quartz, coesite, and stishovite.

Data Presentation: Comparative Raman Spectra of Silica Polymorphs

The identification of **lechatelierite** is best achieved through a comparative analysis of its Raman spectrum with those of common crystalline silica polymorphs. The following table summarizes the characteristic Raman peak positions for **lechatelierite** and other forms of SiO_2.

© 2026 BenchChem. All rights reserved.

Silica Polymorph	Crystal System	Characteristic Raman Peak Positions (cm^{-1})	Key Distinguishing Features
Lechatelierite	Amorphous	Broad bands centered around 440-490, with a sharp decline near 500; other broad features may be present.	Very broad and poorly defined peaks.
α-Quartz	Trigonal	128, 207, 265, 356, 464 (very strong and sharp), 697, 795, 807, 1085, 1162	A very sharp and intense peak at 464 cm^{-1}.
Coesite	Monoclinic	117, 150, 177, 205, 270, 325, 426, 521 (strong and sharp)	A characteristic strong and sharp peak at 521 cm^{-1}.
Stishovite	Tetragonal	231, 589, 753, 967	Peaks at higher wavenumbers compared to quartz and coesite, indicative of its denser structure with silicon in octahedral coordination.

Experimental Protocols

This section outlines a detailed protocol for the analysis of potential **lechatelierite**-containing samples using micro-Raman spectroscopy.

Sample Preparation

Proper sample preparation is crucial for obtaining high-quality Raman spectra.

- Solid Samples (e.g., Fulgurites, Tektites):

© 2026 BenchChem. All rights reserved.

- If the sample is large, a smaller, representative fragment should be carefully extracted.
- For micro-Raman analysis, it is ideal to have a flat, polished surface to ensure consistent focus. If polishing is not feasible, the sample can be mounted on a microscope slide using clay or a similar material to present a relatively flat area to the microscope objective.
- Ensure the sample is clean and free of any surface contaminants that might produce a interfering Raman signal.

- Powdered Samples:
  - A small amount of the powdered sample can be placed on a clean microscope slide.
  - Gently press the powder with a clean coverslip to create a flat, dense surface for analysis.

Instrumentation and Data Acquisition

- Raman Spectrometer: A confocal micro-Raman spectrometer is recommended for high spatial resolution and rejection of fluorescence from the substrate.
- Laser Wavelength: A visible wavelength laser, such as 532 nm or 785 nm, is commonly used. A 532 nm laser generally provides a stronger Raman signal, but a 785 nm laser may be preferable if the sample exhibits strong fluorescence.
- Laser Power: It is critical to use low laser power to avoid laser-induced crystallization of the amorphous **lechatelierite**. Start with the lowest possible power setting (e.g., <1 mW at the sample) and gradually increase only if the signal-to-noise ratio is insufficient.
- Objective Lens: A 50x or 100x objective is typically used for micro-Raman analysis to achieve high spatial resolution.
- Spectral Range: A spectral range of at least 100 to 1800 cm^{-1} should be covered to include all characteristic peaks of silica polymorphs.
- Acquisition Time and Accumulations: The acquisition time and number of accumulations should be optimized to achieve an adequate signal-to-noise ratio without causing sample damage. Typical values might range from 10 to 60 seconds for 2 to 5 accumulations.

© 2026 BenchChem. All rights reserved.

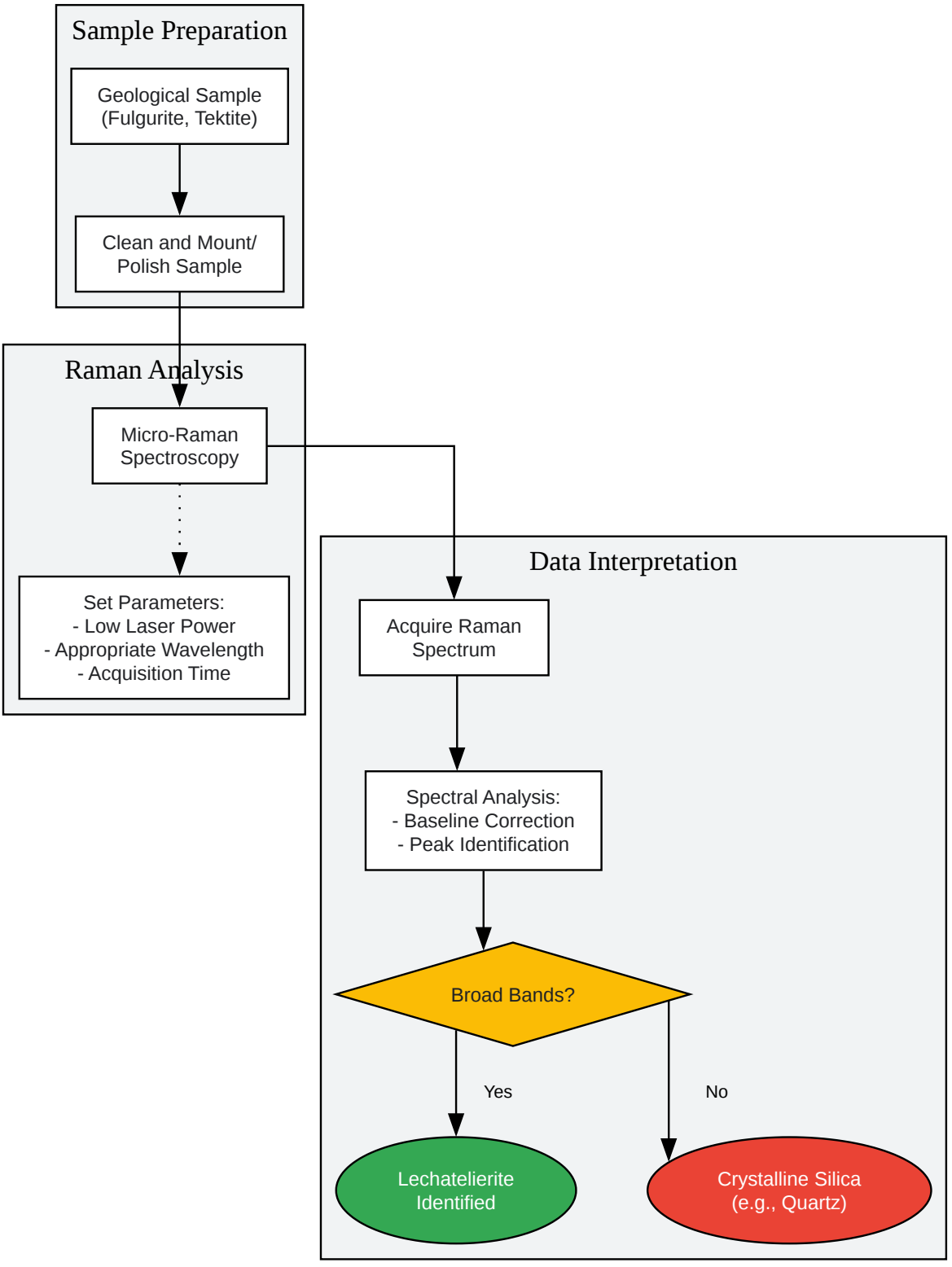
Data Analysis

- Spectrum Processing: The raw Raman spectra should be corrected for cosmic rays and baseline fluorescence.
- Peak Identification: Compare the processed spectrum to the reference spectra of **lechatelierite** and other silica polymorphs (see table above).
- Confirmation of Amorphous Nature: The presence of broad bands and the absence of sharp peaks characteristic of crystalline silica are the primary indicators of **lechatelierite**.

Visualizations

The following diagrams illustrate the logical workflow for **lechatelierite** identification and the relationship between different silica polymorphs based on their Raman signatures.

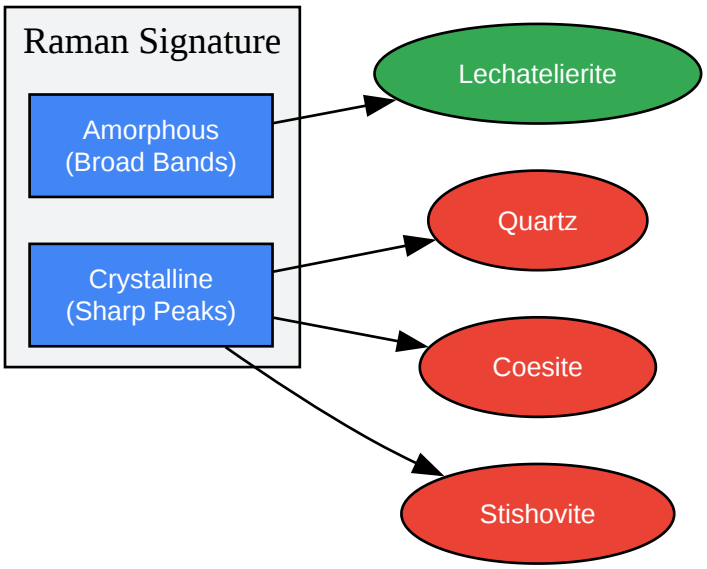
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the identification of **lechatelierite** using Raman spectroscopy.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Relationship between silica structure and Raman spectral features.

- To cite this document: BenchChem. [Application Notes and Protocols for the Identification of Lechatelierite using Raman Spectroscopy]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173516/docs#application-notes-and-protocols-for-the-identification-of-lechatelierite-using-raman-spectroscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.